

Primary uses and applications of 2,3,4,5,6-Pentabromoaniline.

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Compound of Interest

Compound Name: 2,3,4,5,6-Pentabromoaniline

Cat. No.: B129659

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Application Notes & Protocols: 2,3,4,5,6-Pentabromoaniline

Abstract

2,3,4,5,6-Pentabromoaniline (PBA) is a highly halogenated aromatic amine, a specialized chemical compound whose utility is centered on its dense bromine content and the reactive potential of its aniline functional group. While not a commonplace laboratory reagent, its primary applications are rooted in materials science as a precursor to polybrominated flame retardants and in advanced organic synthesis as a versatile building block for complex molecules, including those in the realm of targeted protein degradation. This guide provides a comprehensive overview of its known applications, detailed protocols for its use and characterization, and critical safety information, grounded in the principles of synthetic chemistry and material science.

Introduction and Physicochemical Profile

2,3,4,5,6-Pentabromoaniline is a crystalline solid characterized by a benzene ring where all five carbon-bound hydrogen atoms have been substituted by bromine, with a single amino group remaining. This structure imparts a high molecular weight and density, and its chemical reactivity is dominated by the nucleophilic amino group and the heavily substituted aromatic ring.

Many suppliers of this compound provide it as a rare or "early discovery" research chemical, often without extensive analytical data.^[1] Therefore, it is incumbent upon the researcher to independently verify the identity and purity of the material before use, a protocol for which is provided in Section 3 of this guide.

Table 1: Physicochemical Properties of **2,3,4,5,6-Pentabromoaniline**

Property	Value	Source(s)
CAS Number	13665-98-0	^[2] ^[3] ^[4]
Molecular Formula	C ₆ H ₂ Br ₅ N	^[4]
Molecular Weight	487.61 g/mol	^[1] ^[4]
Melting Point	226 °C	^[2]
Boiling Point	392.8 °C (Predicted)	^[2]
Density	2.824 g/cm ³ (Predicted)	^[2]
Appearance	Solid (Form may vary)	N/A
Synonyms	Pentabromoaniline, 2,3,4,5,6-Pentabromobenzenamine	^[2] ^[4]

Primary Applications and Methodologies

The applications of PBA stem from two key features: its high bromine content and its function as a synthetic intermediate.

Application 1: Precursor for Polybrominated Flame Retardants

The most cited application for PBA is as a reagent in the synthesis of polybrominated compounds that function as flame retardants.^[2] Brominated flame retardants (BFRs) operate in the gas phase of a fire by releasing hydrogen bromide (HBr) radicals upon decomposition. These radicals interfere with the high-energy hydrogen and hydroxyl radicals that propagate the combustion chain reaction, effectively quenching the fire.

Causality Behind Experimental Choices: The conversion of PBA to a non-amine-containing polybrominated phenyl compound is necessary to create a more stable flame retardant. The amino group can be a point of undesirable reactivity or thermal instability. A common strategy to remove an aniline group is via a Sandmeyer-type reaction, which proceeds through a stable diazonium salt intermediate.

Protocol 2.1: Generalized Synthesis of a Pentabrominated Phenyl Compound via Diazotization

This protocol is a representative example of how an aniline like PBA can be chemically modified. It must be performed with extreme caution due to the energetic nature of diazonium salts.

- Diazotization:
 - In a three-neck flask equipped with a mechanical stirrer and a thermometer, suspend 10 mmol of **2,3,4,5,6-Pentabromoaniline** in a mixture of 30 mL of glacial acetic acid and 10 mL of concentrated sulfuric acid.
 - Cool the mixture to 0-5 °C in an ice-salt bath.
 - Dissolve 12 mmol of sodium nitrite (NaNO_2) in 10 mL of cold concentrated sulfuric acid.
 - Add the NaNO_2 solution dropwise to the PBA suspension while vigorously stirring and maintaining the temperature below 10 °C. The formation of the diazonium salt is highly exothermic and requires careful temperature control to prevent runaway reactions.
 - Stir the resulting mixture for an additional 30 minutes at 0-5 °C.
- Hydrolysis (Example to form Pentabromophenol):
 - In a separate beaker, bring a solution of 50 mL of 10% aqueous sulfuric acid to a boil.
 - Slowly and carefully add the cold diazonium salt solution to the boiling acidic solution. Vigorous evolution of nitrogen gas will occur.
 - Continue heating for 30 minutes after the addition is complete to ensure full decomposition of the diazonium salt.

- Cool the reaction mixture to room temperature, which should cause the pentabromophenol product to precipitate.
- Collect the solid by vacuum filtration, wash with cold water until the filtrate is neutral, and dry. Recrystallize from a suitable solvent like ethanol or toluene for purification.

2,3,4,5,6-Pentabromoaniline
(PBA)

NaNO_2 , H_2SO_4
0-5 °C

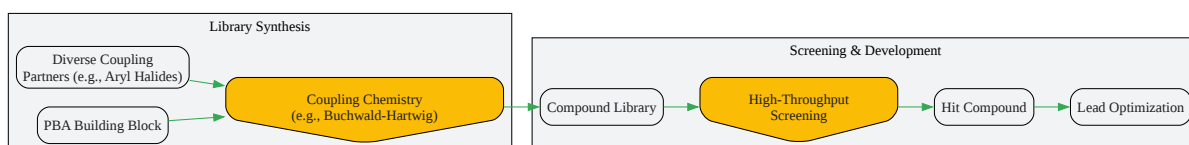
Diazotization

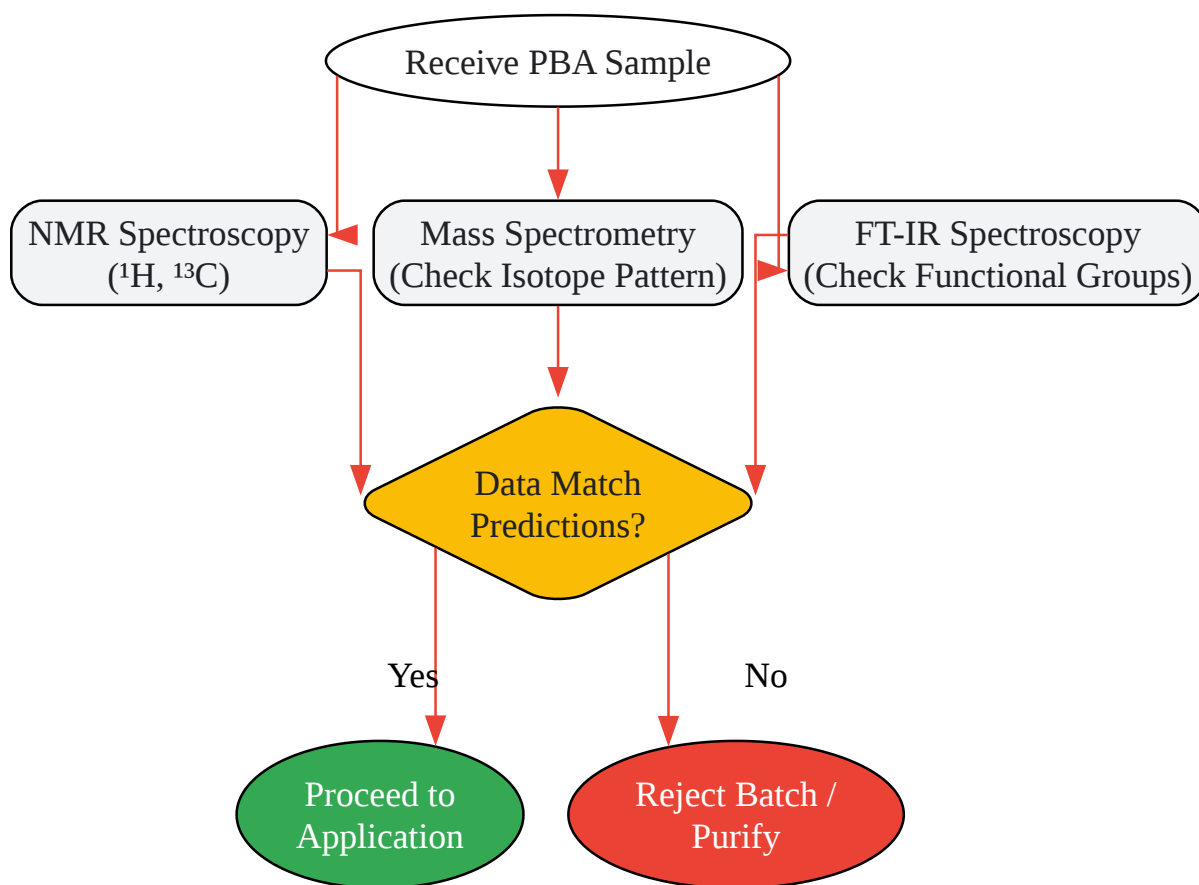
Pentabromobenzene-
diazonium Salt

H_2O , H_2SO_4
Heat (Δ)

Hydrolysis / Substitution

Polybrominated Phenyl
(e.g., Pentabromophenol)





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